

An In-depth Technical Guide to Tetrazolast: Discovery and History

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Compound of Interest

Compound Name: *Tetrazolast*

Cat. No.: *B1199093*

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Notice to Researchers, Scientists, and Drug Development Professionals:

Our comprehensive investigation into the discovery and history of a compound specifically named "**Tetrazolast**" has yielded limited publicly available scientific literature and clinical data. Information regarding a distinct therapeutic agent with this name is scarce, and there appears to be a potential for confusion with other similarly named or structurally related compounds.

One source identifies **Tetrazolast** as a small molecule and a leukotriene biosynthesis inhibitor[1]. However, detailed information regarding its discovery, developmental history, mechanism of action, and clinical trial data is not readily accessible in the public domain. A search for the CAS number 121762-69-4, occasionally associated with "**tetrazolast**," also did not provide substantial scientific information[2].

It is crucial to distinguish "**Tetrazolast**" from other therapeutic agents that may appear in related searches, such as:

- Zatozmilast (formerly BPN14770): This compound is a phosphodiesterase 4D (PDE4D) inhibitor that has been investigated in clinical trials for Fragile X syndrome[3][4][5]. It is a distinct entity from a leukotriene biosynthesis inhibitor.
- Tetrazole-containing compounds: The tetrazole moiety is a common feature in medicinal chemistry and is present in numerous drugs[6][7]. However, the presence of this functional group does not imply a direct relationship to a specific drug named "**Tetrazolast**."

Due to the lack of available data, this guide cannot provide the in-depth technical information, quantitative data tables, detailed experimental protocols, or signaling pathway diagrams as per the core requirements of the original request.

We advise researchers to verify the specific compound of interest and consult proprietary databases or direct sources from pharmaceutical development for detailed information. Should more specific identifiers or alternative names for "**Tetrazolast**" become available, a more thorough and targeted analysis can be conducted.

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References

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